

Spectroscopic and Biological Insights into Pterisolic Acid A: A Technical Guide

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Compound of Interest

Compound Name: Pterisolic acid A

Cat. No.: B1151919

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Pterisolic acid A**, a triterpenoid natural product. It includes detailed NMR and MS data, experimental protocols for its isolation and characterization, and an exploration of its potential biological activities through the lens of related compounds.

Spectroscopic Data of Pterisolic Acid A

The structural elucidation of **Pterisolic acid A** was achieved through extensive spectroscopic analysis, primarily using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The following tables summarize the key quantitative data obtained from these analyses.

NMR Spectroscopic Data

The ^1H and ^{13}C NMR spectra of **Pterisolic acid A** were recorded in CDCl_3 . The chemical shifts (δ) are reported in parts per million (ppm) and the coupling constants (J) are in Hertz (Hz).

Table 1: ^1H NMR Data of **Pterisolic acid A** (500 MHz, CDCl_3)

Position	δ (ppm)	Multiplicity	J (Hz)
1 α	1.65	m	
1 β	1.10	m	
2 α	1.98	m	
2 β	1.75	m	
3	3.23	dd	11.5, 4.5
5	0.78	d	11.0
6 α	1.55	m	
6 β	1.45	m	
7 α	1.50	m	
7 β	1.30	m	
9	1.58	m	
11 α	1.78	m	
11 β	1.48	m	
12	5.38	t	3.5
15 α	2.15	dd	14.0, 4.5
15 β	1.20	m	
16 α	2.05	m	
16 β	1.90	m	
18	2.95	d	11.0
19	1.60	m	
21	4.15	d	7.0
22	5.55	t	7.0
23	0.95	s	

24	0.85	s
25	0.88	s
26	1.05	s
27	1.15	s
29	1.70	s
30	1.68	s

Table 2: ¹³C NMR Data of **Pterisolic acid A** (125 MHz, CDCl₃)

Position	δ (ppm)	Position	δ (ppm)
1	38.5	16	28.2
2	27.2	17	47.8
3	79.0	18	53.0
4	38.9	19	39.1
5	55.3	20	124.5
6	18.3	21	65.8
7	33.1	22	139.8
8	39.8	23	28.1
9	47.6	24	15.6
10	37.1	25	15.7
11	23.5	26	16.9
12	125.2	27	26.0
13	138.3	28	180.5
14	42.1	29	17.6
15	31.9	30	25.7

Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was used to determine the molecular formula of **Pterisolic acid A**.

Table 3: HRESIMS Data of **Pterisolic acid A**

Ion	[M+Na] ⁺
Calculated m/z	521.3556
Found m/z	521.3558
Molecular Formula	C ₃₁ H ₄₈ O ₅

Experimental Protocols

Isolation of Pterisolic Acid A

Pterisolic acid A was isolated from the dried whole plants of *Pteris semipinnata*. The general procedure is as follows:

- **Extraction:** The powdered plant material was extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude extract.
- **Partitioning:** The crude extract was suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol.
- **Chromatography:** The ethyl acetate fraction was subjected to column chromatography on silica gel, eluting with a gradient of chloroform and methanol. Fractions were monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Pterisolic acid A** were combined and further purified by repeated column chromatography on silica gel and Sephadex LH-20, followed by preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Spectroscopic Analysis

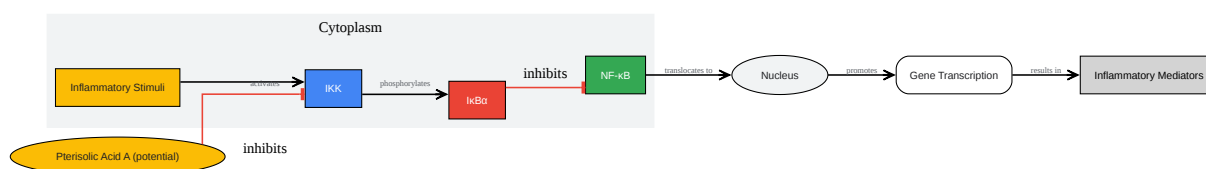
- NMR Spectroscopy: ^1H and ^{13}C NMR spectra were acquired on a Bruker AV-500 spectrometer operating at 500 MHz for ^1H and 125 MHz for ^{13}C . Chemical shifts were referenced to the solvent signals of CDCl_3 (δH 7.26 and δC 77.16).
- Mass Spectrometry: HRESIMS data were obtained on an Agilent 6210 TOF mass spectrometer using a positive ion mode.

Potential Biological Activities and Signaling Pathways

While specific biological activities for **Pterisolic acid A** have not been extensively reported, its structural classification as a triterpenoid suggests potential pharmacological properties. Triterpenoids are a well-studied class of natural products known to exhibit a wide range of biological effects, including anti-inflammatory and cytotoxic activities.

Potential Anti-inflammatory Activity

Many triterpenoids exert their anti-inflammatory effects by modulating key signaling pathways involved in the inflammatory response. A common mechanism is the inhibition of the Nuclear Factor-kappa B (NF- κB) signaling pathway.

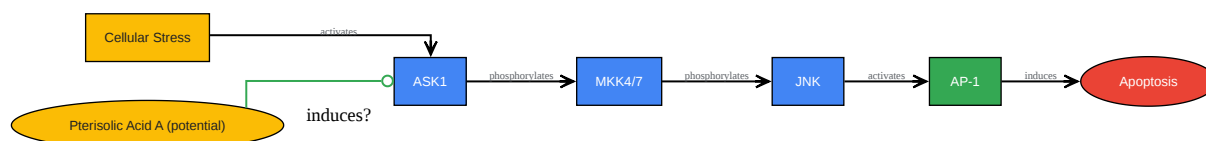


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Caption: Potential inhibition of the NF- κB signaling pathway by **Pterisolic Acid A**.

Potential Cytotoxic Activity

Triterpenoids have also been widely investigated for their anticancer properties. Their cytotoxic effects are often mediated through the induction of apoptosis (programmed cell death) via various signaling cascades, including the Mitogen-Activated Protein Kinase (MAPK) pathway.



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Caption: Potential modulation of the MAPK signaling pathway by **Pterisolic Acid A**.

Conclusion

This guide provides a detailed summary of the currently available spectroscopic data for **Pterisolic acid A**, along with the methodologies for its isolation and characterization. While further research is needed to fully elucidate its biological activities, its classification as a triterpenoid suggests promising potential as an anti-inflammatory or cytotoxic agent. The exploration of its effects on signaling pathways such as NF- κ B and MAPK will be a critical next step in understanding its therapeutic potential. This information serves as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

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